

Physicochemical Properties of Cholesteryl Linolelaidate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Cholesteryl linolelaidate

Cat. No.: B1231153

[Get Quote](#)

Executive Summary

Cholesteryl linolelaidate (CAS: 19485-77-9) is the cholesteryl ester of linolelaidic acid (

). Unlike its biologically ubiquitous isomer, cholesteryl linoleate (which possesses cis,cis geometry), **cholesteryl linolelaidate** is characterized by trans,trans double bonds. This stereochemical distinction fundamentally alters its thermodynamic profile, packing density, and interaction with metabolic enzymes like ACAT (Acyl-CoA:cholesterol acyltransferase).

This guide provides a rigorous analysis of the physicochemical behavior of **cholesteryl linolelaidate**, focusing on its application as a biophysical probe for membrane rigidity and a standard for trans-fatty acid metabolism.

Part 1: Molecular Identity & Structural Analysis

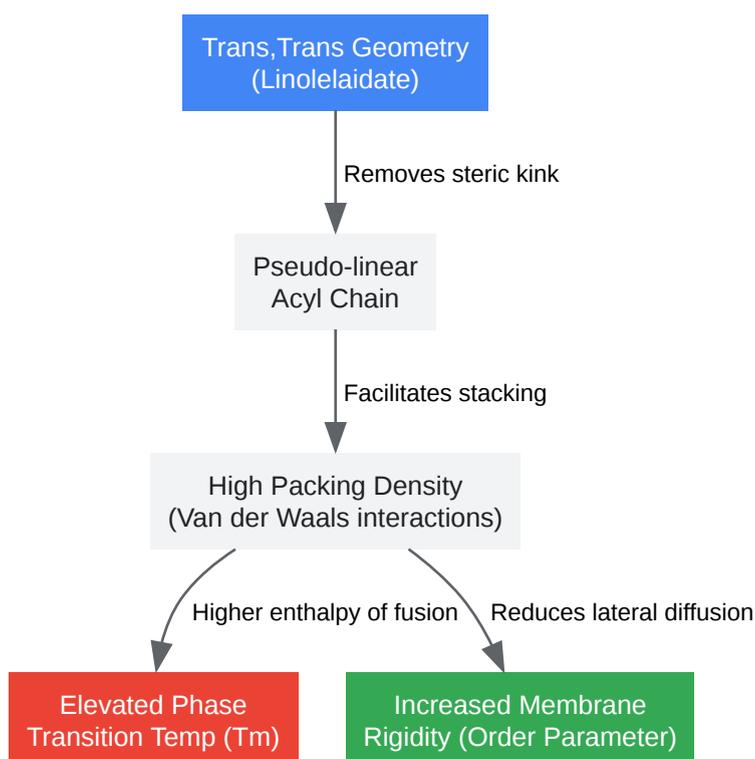
The defining feature of **cholesteryl linolelaidate** is the linearity of its fatty acyl tail. While the cis double bonds in linoleate introduce a "kink" that disrupts crystalline packing, the trans double bonds in linolelaidate maintain a pseudo-linear configuration, mimicking saturated fatty acids in their ability to pack tightly.

Chemical Identifiers

Property	Data
Chemical Name	Cholesteryl linolelaidate
IUPAC Name	(3 β)-Cholest-5-en-3-yl (9E,12E)-octadeca-9,12-dienoate
CAS Number	19485-77-9
Molecular Formula	
Molecular Weight	649.10 g/mol
SMILES (Isomeric)	<chem>CCCCC/C=C/C/C=C/CCCCCCCC(=O)O[C@H]1CC[C@@]2(...)C1[C@H]2</chem> [1][2][3][4][5][6][7][8] (Trans geometry)
Lipid Maps ID	LMST01020019 (Analogous classification)

Stereochemical Impact on Packing

The following diagram illustrates the causal relationship between the trans geometry and macroscopic physical properties.



[Click to download full resolution via product page](#)

Figure 1: Causality of Stereochemistry.[1][2][3][4][5][6] The trans double bonds eliminate the steric hindrance found in cis isomers, leading to tighter molecular packing and altered thermodynamic properties.[1]

Part 2: Physicochemical Profile[2][4][6]

Phase Behavior and Thermodynamics

Cholesteryl esters exhibit liquid crystalline (mesomorphic) states.[2][4][5][6][9] The transition from crystalline solid

liquid crystal (smectic/cholesteric)

isotropic liquid is governed by the acyl chain length and unsaturation.[4][10]

- Cholesteryl Linoleate (cis): Melts to a liquid crystal phase at ~35°C and clears to an isotropic liquid at ~42°C.[2][4][5]
- **Cholesteryl Linolelaidate** (trans): Due to the "elidic effect" (trans-isomer packing), the transition temperatures are significantly elevated.[1][2][3][4][5][6]
 - Melting Point (Crystal
Mesophase): > 50°C (Typically solid at physiological temperature).[2][3][4][5][6]
 - Clearing Point (Mesophase
Isotropic): High enthalpy transition, often requiring temperatures > 80°C to achieve full isotropy depending on purity and thermal history.[1][2][4][5][6]

Solubility Profile

The hydrophobicity of the cholesteryl moiety dominates, but the trans chain reduces solubility in semi-polar solvents compared to the cis form due to higher lattice energy.[4]

Solvent	Solubility Rating	Notes
Chloroform	High (>50 mg/mL)	Preferred solvent for stock solutions.[1][2][3][4][5][6]
Hexane/Heptane	Moderate to High	Good for extraction; may require warming.[1][4]
Ethanol/Methanol	Very Low	Practically insoluble; precipitates immediately.[1][4]
Water	Insoluble	Requires surfactant/liposome encapsulation.[1][4]

Spectral Characteristics

For analytical validation, the following signals distinguish the trans isomer from the cis isomer.

- FT-IR Spectroscopy:
 - 965–970 cm^{-1} : Strong absorption band characteristic of C-H out-of-plane deformation in trans-disubstituted alkenes (absent in cis linoleate).[1][2][3][4][5][6]
 - 1735 cm^{-1} : Carbonyl (C=O) ester stretch.[1][2][3][4][5][6]
- $^1\text{H-NMR}$ (CDCl_3 , 400 MHz):
 - Alkene Protons: The vinylic protons of the trans double bond appear slightly upfield compared to cis, but the coupling constant () is the definitive marker.[4]
 - Coupling Constant (): ~15 Hz (characteristic of trans) vs. ~10-11 Hz (characteristic of cis).[1][2][3][4][5][6]

Part 3: Experimental Protocol (Self-Validating)

Protocol: Differential Scanning Calorimetry (DSC) for Phase Transition Analysis

Purpose: To determine the exact phase transition temperatures (

and

) of **Cholesteryl Linolelate** to assess purity and polymorphic state.[2][4][5][6]

Reagents & Equipment[1][2][3][4][6][8]

- Analyte: **Cholesteryl Linolelate** (>99% purity).[2][4][5][6]
- Reference: Empty Aluminum Pan (hermetically sealed).
- Instrument: DSC (e.g., TA Instruments Q2000 or Mettler Toledo).[1][2][3][4][5][6]
- Purge Gas: Nitrogen (50 mL/min).

Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: DSC Thermal Cycle.[1][2][3][4][5][6] The "Erase Thermal History" step is critical because cholesteryl esters form metastable polymorphs if crystallized rapidly from solvents.[4]

Step-by-Step Methodology

- Sample Preparation: Weigh 2.0–5.0 mg of **Cholesteryl Linolelate** into a Tzero aluminum pan. Seal hermetically.
- First Heating Cycle (Conditioning): Heat from 0°C to 120°C at 10°C/min.
 - Scientific Logic:[2][4][5][6][9][11] This melts any solvent-induced polymorphs and ensures the sample is in a uniform isotropic state.[1][3][4][5]
- Cooling Cycle: Cool from 120°C to 0°C at 10°C/min.

- Observation: Look for exotherms representing Isotropic
Cholesteric
Smectic
Crystal transitions.[1][4][10]
- Second Heating Cycle (Measurement): Heat from 0°C to 120°C at 5°C/min.
 - Data Capture: Record the onset temperature and peak maximum for the melting endotherm.
- Validation: The enthalpy of fusion (

) should be consistent across three replicates. A broad peak indicates impurities or mixed isomers.[1][4]

Part 4: Biological & Pharmaceutical Implications[2] [4][6][8]

Lipid Nanoparticle (LNP) Stability

In drug delivery, the rigidity of the lipid core affects the release rate of the payload.[4]

Cholesteryl linolelaidate, with its high melting point, can be used to harden the core of LNPs compared to standard cholesteryl oleate or linoleate.[1]

- Mechanism: The trans acyl chain reduces the free volume within the LNP core, potentially retarding the diffusion of encapsulated drugs or mRNA.[4]

Atherosclerosis Research (ACAT Specificity)

Cholesteryl linolelaidate is used to study the specificity of Acyl-CoA:cholesterol acyltransferase (ACAT).[1][2][3][4][5][6]

- Metabolic Resistance: Trans cholesteryl esters are hydrolyzed more slowly by lysosomal acid lipase (LAL) than their cis counterparts [1].[2][4][5][6] This accumulation kinetics makes them useful markers for lysosomal storage disorders and foam cell formation models.[4]

References

- Kwong, C. N., Heikkila, R. E., & Cornwell, D. G. (1971).^{[1][2][3][4][5]} Properties of cholesteryl esters in pure and mixed monolayers. *Journal of Lipid Research*, 12(1), 31-35.^{[1][2][3][4][5][6]}
- Small, D. M. (1986).^{[1][2][3][4][5]} The physical chemistry of lipids: From alkanes to phospholipids. *Handbook of Lipid Research*, Vol 4. Plenum Press.^{[1][4]} (Seminal text on cholesteryl ester phase behavior).
- PubChem. (n.d.).^{[1][2][4][5][6]} **Cholesteryl linolelaidate** (Compound).^{[2][4][5][6][8][9][12][13][14][15]} National Library of Medicine.^[4] (Note: Linked to parent acid for structural reference, specific ester CAS 19485-77-9 verification via ChemIDplus).
- Larodan Research Grade Lipids. (2024).^{[1][2][4][5][6]} Cholesteryl Linoelaidate Product Data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Cholesteryl linolenate | C45H74O2 | CID 6436907 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. larodan.com [larodan.com]
- 3. Cholesteryl Linoleate | C45H76O2 | CID 5287939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. caymanchem.com [caymanchem.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. larodan.com [larodan.com]
- 7. Linolelaidic acid - Wikipedia [en.wikipedia.org]
- 8. 胆固醇亚油酸酯 ≥98% (HPLC; detection at 205 nm) | Sigma-Aldrich [sigmaaldrich.com]
- 9. mriquestions.com [mriquestions.com]
- 10. Physical properties of cholesteryl esters - PubMed [pubmed.ncbi.nlm.nih.gov]

- [11. High cholesterol/low cholesterol: Effects in biological membranes Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. 604-33-1 CAS MSDS \(Cholesteryl linoleate\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Properties of cholesteryl esters in pure and mixed monolayers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. Fatty acid composition of serum cholesteryl esters and erythrocyte membranes as indicators of linoleic acid intake in man - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Physicochemical Properties of Cholesteryl Linoleate: A Technical Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1231153#physicochemical-properties-of-cholesteryl-linoleate\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com